

# Technical Guide: Physical Properties of (R)-1-Phenylethyl Acetate

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## Compound of Interest

Compound Name: (R)-1-phenylethyl acetate

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This technical guide provides a comprehensive overview of the core physical properties of **(R)-1-phenylethyl acetate**, a significant compound in various scientific and industrial applications. This document outlines key quantitative data, details the experimental protocols for their determination, and presents a logical workflow for these characterization processes.

## Core Physical and Chemical Properties

**(R)-1-phenylethyl acetate**, also known as (R)-(+)- $\alpha$ -methylbenzyl acetate, is a chiral ester recognized for its distinct floral and fruity aroma. Its physical characteristics are crucial for its application in chemical synthesis, fragrance formulation, and as a chiral building block in pharmaceutical development.

## Data Summary

The physical properties of **(R)-1-phenylethyl acetate** are summarized in the table below. These values represent a consensus from various literature sources and databases.

Property	Value	Citations
Molecular Formula	$C_{10}H_{12}O_2$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	164.20 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	Colorless to pale yellow liquid with a green-floral odor.	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Density	1.028 g/mL at 25°C	<a href="#">[1]</a>
Boiling Point	94-95°C at 12 mmHg; 211-212°C at atmospheric pressure.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Melting Point	-60°C	<a href="#">[1]</a> <a href="#">[8]</a>
Refractive Index (n <sub>20/D</sub> )	1.492 - 1.497	<a href="#">[2]</a>
Solubility	Insoluble in water; soluble in organic solvents and oils; miscible with ethanol.	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[8]</a>
CAS Number	50373-55-2 (for the R-enantiomer); 93-92-5 (for the racemate)	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>

## Experimental Protocols

The determination of the physical properties listed above requires precise and standardized experimental procedures. The following sections detail the methodologies for measuring boiling point, density, and refractive index.

### Boiling Point Determination (Micro-Method)

The micro-boiling point determination is a suitable method when only a small amount of the substance is available.

Apparatus:

- Small test tube

- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube or aluminum block heater)[9][10]
- Stirring mechanism (if using a block heater)

Procedure:

- A few milliliters of **(R)-1-phenylethyl acetate** are placed into the small test tube.[11]
- The capillary tube is placed into the test tube with its open end submerged in the liquid and the sealed end upwards.[10]
- The test tube is attached to a thermometer and immersed in a heating bath or placed in a heating block.[11]
- The apparatus is heated slowly. Initially, a stream of bubbles will emerge from the capillary tube as the trapped air expands.[9]
- Heating is continued until a rapid and continuous stream of bubbles is observed, indicating the liquid's vapor has displaced the air. At this point, heating should be stopped.[9]
- As the apparatus cools, the stream of bubbles will slow down and eventually stop. The moment the liquid begins to be drawn up into the capillary tube, the vapor pressure inside the tube equals the external atmospheric pressure.[9]
- The temperature recorded at this exact moment is the boiling point of the liquid.[9]

## Density Determination

The density of a liquid can be determined by measuring the mass of a precisely known volume.  
[12]

Apparatus:

- Electronic balance

- Graduated cylinder or pycnometer (density bottle) for higher accuracy
- Thermometer

Procedure:

- The mass of a clean, dry graduated cylinder or pycnometer is measured using an electronic balance.[12][13]
- A specific volume of **(R)-1-phenylethyl acetate** is added to the container. The volume should be read carefully from the bottom of the meniscus at eye level to avoid parallax error. [12]
- The combined mass of the container and the liquid is measured.[12]
- The mass of the liquid is calculated by subtracting the mass of the empty container from the combined mass.[13]
- The density is then calculated using the formula: Density = Mass / Volume.[12]
- The temperature of the liquid should be recorded as density is temperature-dependent.[13] For improved accuracy, the procedure should be repeated multiple times, and the average value should be reported.[12]

## Refractive Index Measurement

The refractive index is a fundamental property that can be measured using a refractometer or an optical spectrometer.

Apparatus:

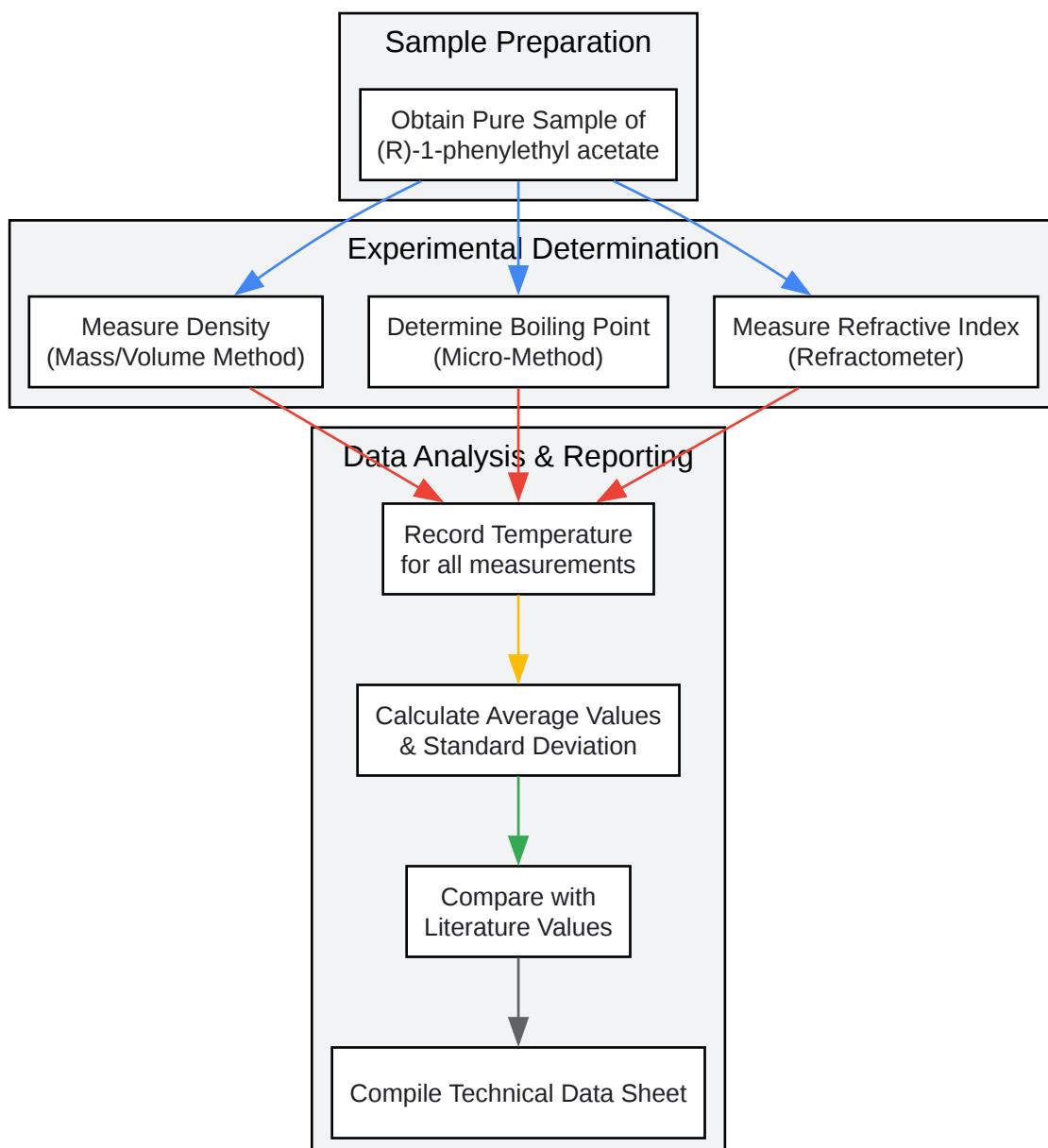
- Abbe refractometer or a spectrometer with a hollow prism
- Light source (e.g., sodium lamp)
- Temperature-controlled water bath

Procedure (using an Abbe Refractometer):

- The refractometer is calibrated using a standard sample with a known refractive index, such as distilled water.
- A few drops of **(R)-1-phenylethyl acetate** are placed on the surface of the prism.
- The prism is closed, and the sample is allowed to equilibrate to the desired temperature (typically 20°C), often controlled by a circulating water bath.
- The light source is positioned to illuminate the prism.
- While looking through the eyepiece, the adjustment knob is turned until the boundary between the light and dark regions is sharp and centered on the crosshairs.
- The refractive index value is then read directly from the instrument's scale.

## Logical Workflow for Physical Property Determination

The following diagram illustrates the sequential process for characterizing the physical properties of a liquid sample like **(R)-1-phenylethyl acetate**.



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Caption: Workflow for Physical Property Characterization.

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